

Technical Guide: Physicochemical Properties and Analysis of 1,3-Di-p-tolylcarbodiimide

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Compound of Interest

Compound Name: 1,3-Di-p-tolylcarbodiimide

Cat. No.: B146899

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Audience: Researchers, Scientists, and Drug Development Professionals

Executive Summary

1,3-Di-p-tolylcarbodiimide is a vital coupling agent in organic synthesis, prized for its role in facilitating amide and peptide bond formation. Its efficacy is crucial in pharmaceutical development for the synthesis of active pharmaceutical ingredients (APIs) and in bioconjugation for creating targeted therapies.^[1] A thorough understanding of its physical properties, particularly its melting point, is fundamental for its application, as this parameter serves as a critical indicator of purity and stability. This document provides a comprehensive overview of the melting point of **1,3-Di-p-tolylcarbodiimide**, detailed experimental protocols for its determination, and its functional role in chemical synthesis.

Physicochemical Data

The quantitative properties of **1,3-Di-p-tolylcarbodiimide** are summarized below. The melting point is a key specification for quality control, with a narrow range indicating high purity.

Property	Value	References
Melting Point	56 - 58 °C	[1][2]
IUPAC Name	N,N'-methanetetraylbis(4-methylaniline)	[3]
Synonyms	Bis(4-methylphenyl)carbodiimide, Di-p-tolylcarbodiimide	[1][2][4]
CAS Number	726-42-1	[1][3][5]
Molecular Formula	C ₁₅ H ₁₄ N ₂	[1][3][6]
Molecular Weight	222.29 g/mol	[1][3][6]
Appearance	White to off-white or light yellow powder	[1]
Boiling Point	221 - 223 °C / 20 mmHg	[1][2][7]
Storage Temperature	2 - 8 °C	[1][7]

Experimental Protocols for Melting Point Determination

The melting point of a crystalline solid is a sensitive measure of its purity. For a pure compound, the melting range is typically sharp (0.5-1.0°C), whereas impurities tend to depress the melting point and broaden the range. Two standard methods for determining the melting point of **1,3-Di-p-tolylcarbodiimide** are detailed below.

Method 1: Capillary Melting Point Apparatus

This is a common, accessible method for determining the melting range of a solid.

3.1.1 Materials and Equipment

- **1,3-Di-p-tolylcarbodiimide** sample
- Melting point capillary tubes (sealed at one end)

- Melting point apparatus (e.g., Mel-Temp, DigiMelt, or Thiele tube)
- Spatula
- Mortar and pestle (optional, for grinding)

3.1.2 Procedure

- **Sample Preparation:** Place a small amount of the compound on a clean, dry surface. If the crystals are not fine, gently grind them to a fine powder.
- **Capillary Loading:** Push the open end of a capillary tube into the powdered sample. Invert the tube and tap the sealed end gently on a hard surface to pack the powder into the bottom. Repeat until a tightly packed column of 2-4 mm height is achieved.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.
- **Rapid Determination (Optional):** If the approximate melting point is unknown, perform a quick determination by heating at a rapid rate (e.g., 10-20°C per minute) to estimate the range.[\[8\]](#)
- **Accurate Determination:** Allow the apparatus to cool to at least 10-15°C below the estimated melting point. Insert a new capillary with the sample. Set the heating rate to a slow ramp of 1-2°C per minute to ensure thermal equilibrium.[\[8\]](#)[\[9\]](#)
- **Observation and Recording:** Record the temperature (T_1) at which the first drop of liquid appears. Continue heating at the slow rate and record the temperature (T_2) at which the last solid crystal melts completely. The melting range is reported as $T_1 - T_2$.[\[11\]](#)

Method 2: Differential Scanning Calorimetry (DSC)

DSC is a powerful thermoanalytical technique that provides a detailed thermodynamic profile of the melting process. It measures the heat flow difference between a sample and a reference as a function of temperature.[\[12\]](#)[\[13\]](#)

3.2.1 Materials and Equipment

- **1,3-Di-p-tolylcarbodiimide** sample

- Differential Scanning Calorimeter
- Sample pans and lids (typically aluminum)
- Crimper for sealing pans
- High-purity purge gas (e.g., nitrogen)

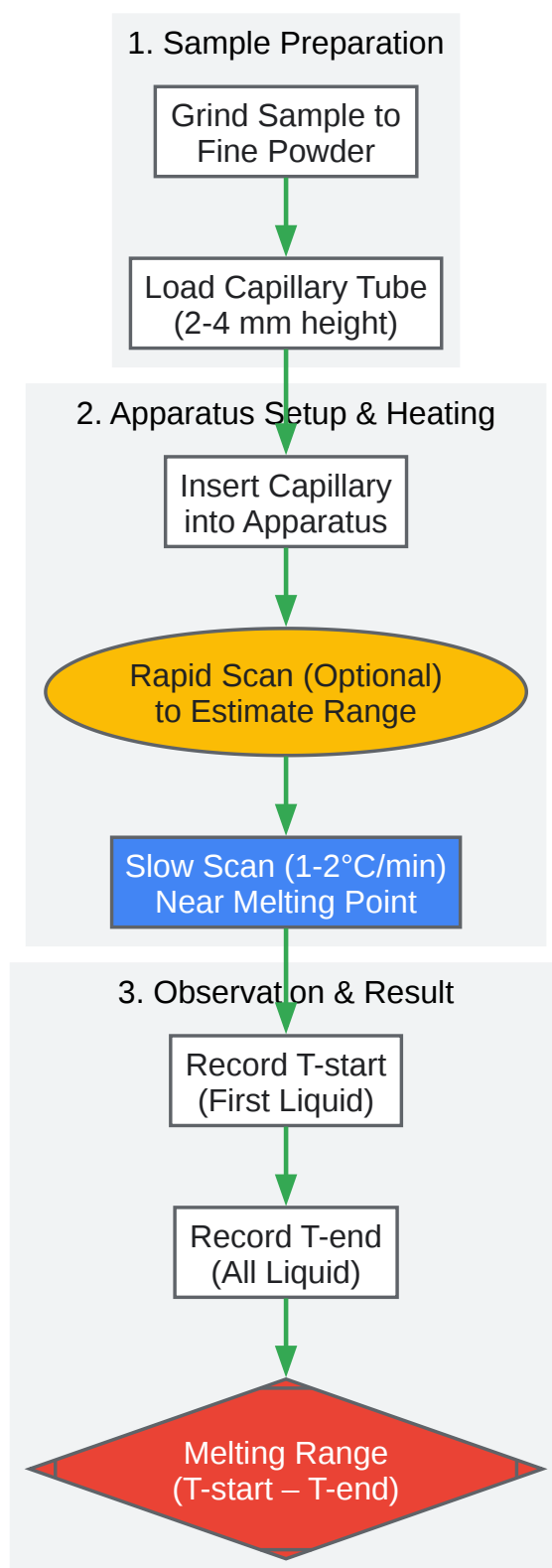
3.2.2 Procedure

- **Sample Preparation:** Accurately weigh 1-5 mg of the sample into a DSC sample pan.
- **Pan Sealing:** Place a lid on the pan and seal it using a crimper. This encapsulates the sample and ensures good thermal contact.
- **Instrument Setup:** Place the sealed sample pan and an empty, sealed reference pan into the DSC sample and reference cells, respectively.
- **Experimental Parameters:** Program the instrument. A typical method would be:
 - Equilibrate at a temperature well below the expected melting point (e.g., 25°C).
 - Ramp the temperature at a controlled rate (e.g., 5-10°C per minute) to a temperature well above the melting point (e.g., 80°C).
 - Use an inert purge gas to maintain a stable thermal environment.
- **Data Acquisition:** Initiate the run. The instrument will record the differential heat flow as a function of temperature, generating a thermogram.
- **Data Analysis:** The melting of the sample will appear as an endothermic peak on the thermogram.^[13] Analyze the peak to determine:
 - **Onset Temperature:** The temperature at which melting begins.
 - **Peak Temperature (T_m):** The temperature at the peak's maximum, often reported as the melting point.

- Enthalpy of Fusion (ΔH): The area under the peak, representing the energy required to melt the sample.

Visualized Workflows and Chemical Pathways

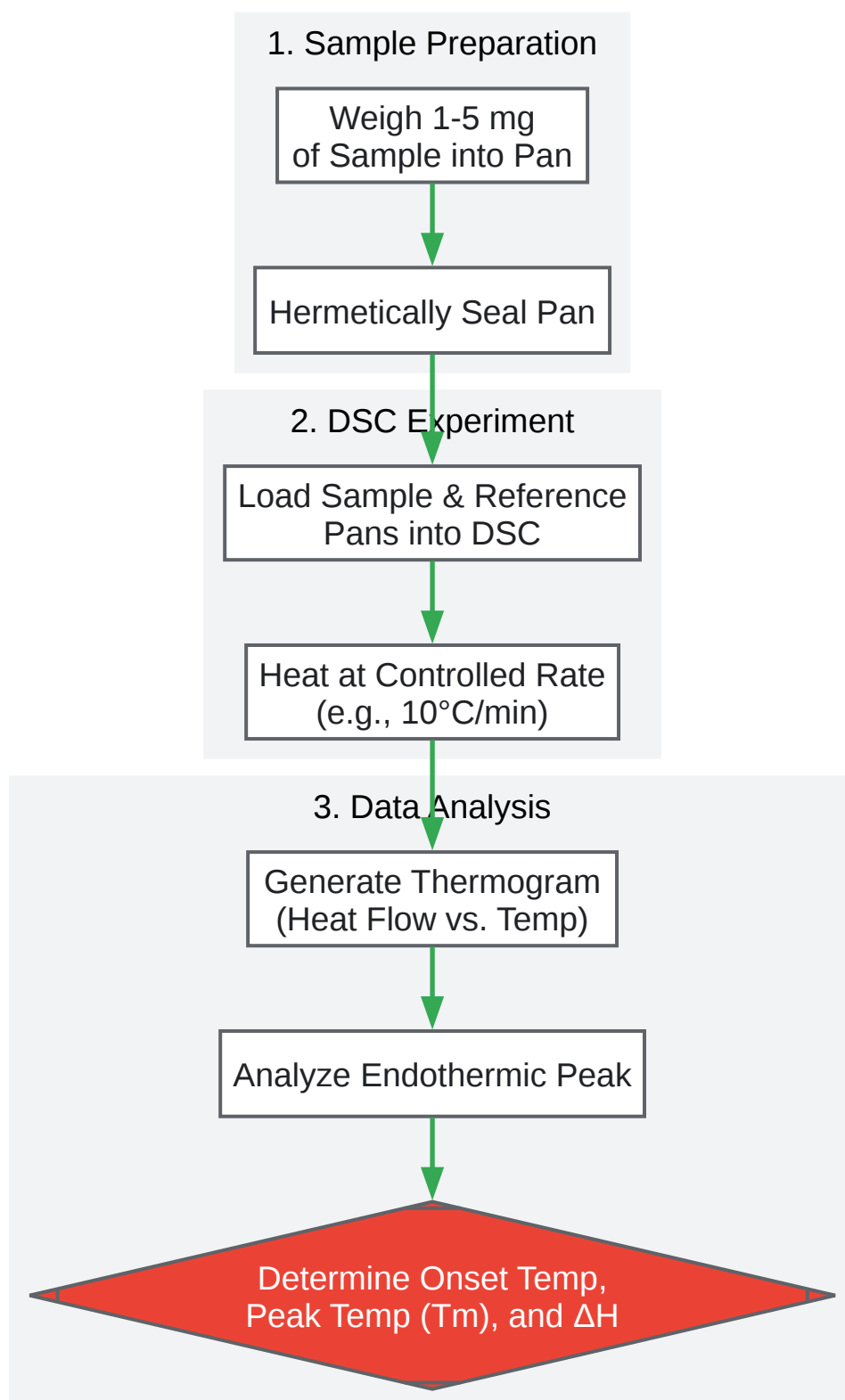
Logical Workflow for Capillary Melting Point Determination

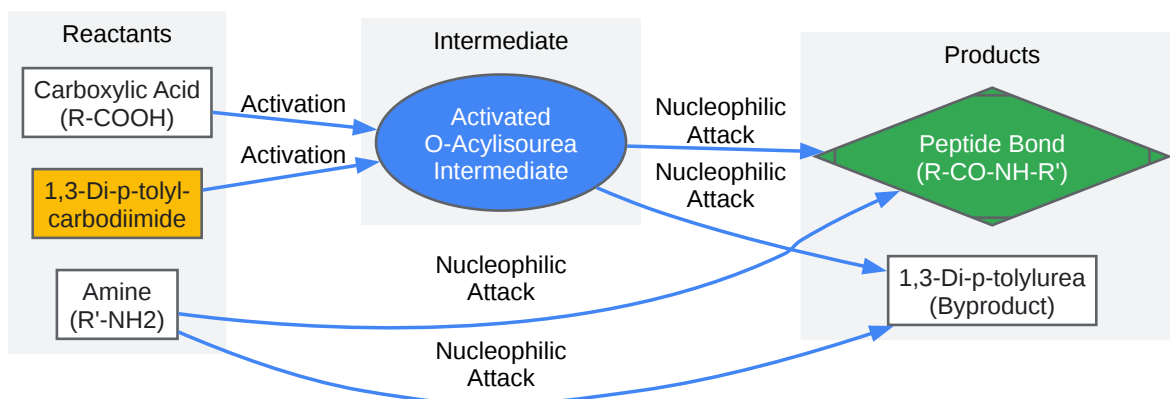


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Caption: Workflow for Melting Point Determination by Capillary Method.

Simplified Workflow for DSC Analysis





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